

Application Notes and Protocols: 2-Methyldiphenylmethane in Heat Transfer Fluids

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Compound of Interest

Compound Name: 2-Methyldiphenylmethane

Cat. No.: B1215975

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **2-methyldiphenylmethane**, also known as benzyltoluene, as a high-performance component in heat transfer fluids. This document details its key thermophysical properties, thermal stability, and provides standardized protocols for its characterization, making it a valuable resource for system design, fluid selection, and experimental validation in various research and development applications, including the pharmaceutical and drug development sectors.

Introduction

2-Methyldiphenylmethane is a synthetic aromatic hydrocarbon that serves as a primary component in various commercial heat transfer fluids. Its excellent thermal stability, wide operating temperature range, and favorable heat transfer characteristics make it a suitable candidate for applications requiring precise and uniform temperature control. These applications are prevalent in chemical synthesis, pilot plants, and various stages of drug development where consistent temperature management is critical for product quality and process safety.

Physicochemical and Thermophysical Properties

The following tables summarize the key physical and thermal properties of **2-methyldiphenylmethane** (benzyltoluene). The data presented is a compilation from various

sources, including technical data sheets of commercial heat transfer fluids and scientific literature. It is important to note that commercial benzyltoluene is often a mixture of isomers.

Table 1: General Physicochemical Properties of **2-Methyldiphenylmethane**

Property	Value	Reference
Chemical Name	2-Methyldiphenylmethane (and isomers)	
Synonyms	Benzyltoluene, o-Benzyltoluene	[1]
CAS Number	713-36-0 (for 2-isomer)	[1]
Molecular Formula	C ₁₄ H ₁₄	[1]
Molecular Weight	182.26 g/mol	[1]
Appearance	Clear, colorless to light yellow liquid	
Boiling Range (@ 1013 hPa)	283 - 287 °C	
Melting Range (@ 1013 hPa)	-79.9 to -71.5 °C	
Flash Point	129 °C	
Auto-ignition Temperature	440 °C	
Density @ 20°C	0.995 g/cm ³	

Table 2: Thermophysical Properties of Benzyltoluene as a Heat Transfer Fluid

Temperature (°C)	Density (g/cm ³)	Kinematic Viscosity (mm ² /s)	Specific Heat Capacity (J/g·K)	Thermal Conductivity (W/m·K)
20	0.995	4.03	-	-
25	-	-	-	0.134
40	-	2.56	-	-
50	-	-	-	0.131

Note: The data in Table 2 is compiled from multiple sources and represents typical values for commercial benzyltoluene-based heat transfer fluids. Specific properties may vary between different commercial products.

Thermal Stability and Operational Range

Benzyltoluene-based heat transfer fluids are known for their excellent thermal stability, allowing for operation at high temperatures without significant degradation. The typical operating range for these fluids is from -30°C up to 350°C in liquid phase systems. The maximum film temperature is generally around 380°C. Exceeding these temperatures can lead to the formation of degradation products, which can affect the fluid's performance and the overall system's efficiency and lifespan.

Experimental Protocols

Accurate characterization of heat transfer fluids is crucial for system design and performance evaluation. The following are standardized protocols for measuring key thermophysical properties of **2-methyldiphenylmethane**.

Kinematic Viscosity Measurement

Protocol: ASTM D445 - Standard Test Method for Kinematic Viscosity of Transparent and Opaque Liquids.^{[2][3][4]}

Objective: To determine the kinematic viscosity of **2-methyldiphenylmethane** at various temperatures.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$
- Stopwatch with a resolution of 0.1 seconds
- Thermometer with appropriate range and accuracy

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of the sample.
- Filter the sample of **2-methyldiphenylmethane** through a fine-mesh screen to remove any particulate matter.
- Charge the viscometer with the sample in accordance with the instrument's instructions.
- Place the charged viscometer in the constant temperature bath, ensuring it is vertically aligned.
- Allow the sample to reach thermal equilibrium with the bath (typically 30 minutes).
- Using suction, draw the liquid level up through the timing marks into the upper bulb of the viscometer.
- Release the suction and allow the liquid to flow back down under gravity.
- Start the stopwatch as the meniscus of the liquid passes the first timing mark and stop it as it passes the second timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- Calculate the kinematic viscosity (ν) in mm^2/s (or centistokes, cSt) using the following equation: $\nu = C * t$ where:
 - C is the calibration constant of the viscometer (in mm^2/s^2).

- t is the average flow time (in seconds).

Specific Heat Capacity Measurement

Protocol: ASTM E1269 - Standard Test Method for Determining Specific Heat Capacity by Differential Scanning Calorimetry (DSC).[\[5\]](#)[\[6\]](#)[\[7\]](#)

Objective: To determine the specific heat capacity of **2-methyldiphenylmethane** as a function of temperature.

Apparatus:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum pans and lids
- A certified reference material with known specific heat capacity (e.g., sapphire)
- Microbalance with a precision of ± 0.01 mg

Procedure:

- Calibration: Calibrate the DSC for temperature and heat flow using appropriate standards as per the manufacturer's instructions.
- Baseline Correction: Perform a run with empty, hermetically sealed pans to obtain a baseline heat flow curve.
- Reference Material Run: Accurately weigh a sapphire disc (reference material) and place it in a hermetically sealed pan. Perform a DSC scan over the desired temperature range at a controlled heating rate (e.g., 10 or 20 °C/min).
- Sample Run: Accurately weigh a sample of **2-methyldiphenylmethane** into a hermetically sealed pan. Perform a DSC scan under the exact same conditions as the reference material run.
- Calculation: The specific heat capacity (C_p) of the sample is calculated by comparing the heat flow signals of the sample, the reference material, and the empty pan baseline at a

given temperature. The calculation is typically performed by the DSC software using the following principle: $Cp_{\text{sample}} = (\Delta q_{\text{sample}} / m_{\text{sample}}) * (m_{\text{ref}} / \Delta q_{\text{ref}}) * Cp_{\text{ref}}$ where:

- Δq is the heat flow difference from the baseline.
- m is the mass.
- Cp_{ref} is the known specific heat capacity of the reference material.

Thermal Conductivity Measurement

Protocol: Based on the Transient Hot-Wire Method (similar to ASTM D2717).[\[2\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)

Objective: To determine the thermal conductivity of **2-methyldiphenylmethane** at various temperatures.

Apparatus:

- Transient hot-wire thermal conductivity instrument
- Test cell suitable for liquid samples
- Constant temperature bath or environmental chamber
- Data acquisition system

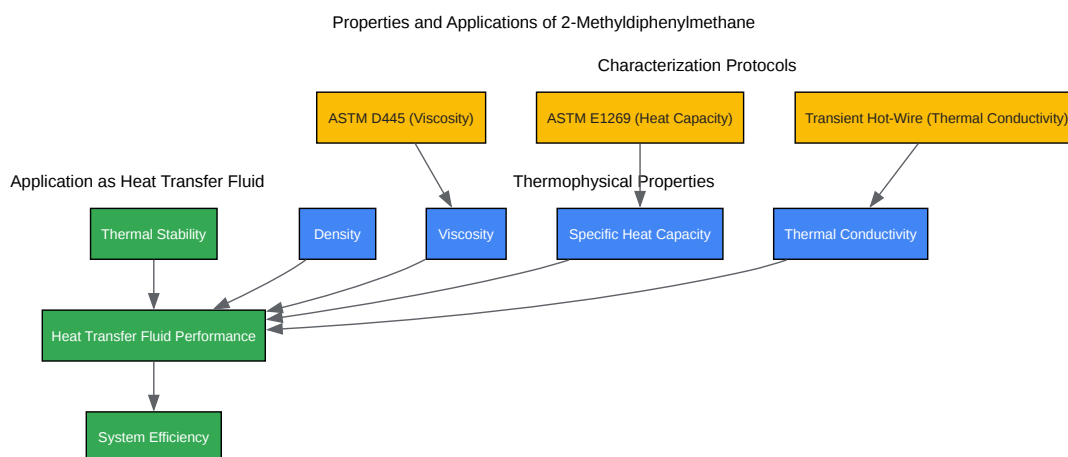
Procedure:

- Calibrate the instrument using a standard reference fluid with a known thermal conductivity.
- Fill the test cell with the **2-methyldiphenylmethane** sample, ensuring no air bubbles are present.
- Place the test cell in the constant temperature bath and allow it to reach thermal equilibrium.
- Initiate the measurement. A short pulse of electrical current is passed through a thin platinum wire immersed in the liquid.
- The instrument records the temperature rise of the wire as a function of time.

- The thermal conductivity (λ) is calculated from the slope of the linear portion of the temperature rise versus the logarithm of time plot. The instrument's software typically performs this calculation based on the principles of transient heat conduction from a line source.
- Repeat the measurement at different temperatures to obtain the thermal conductivity as a function of temperature.

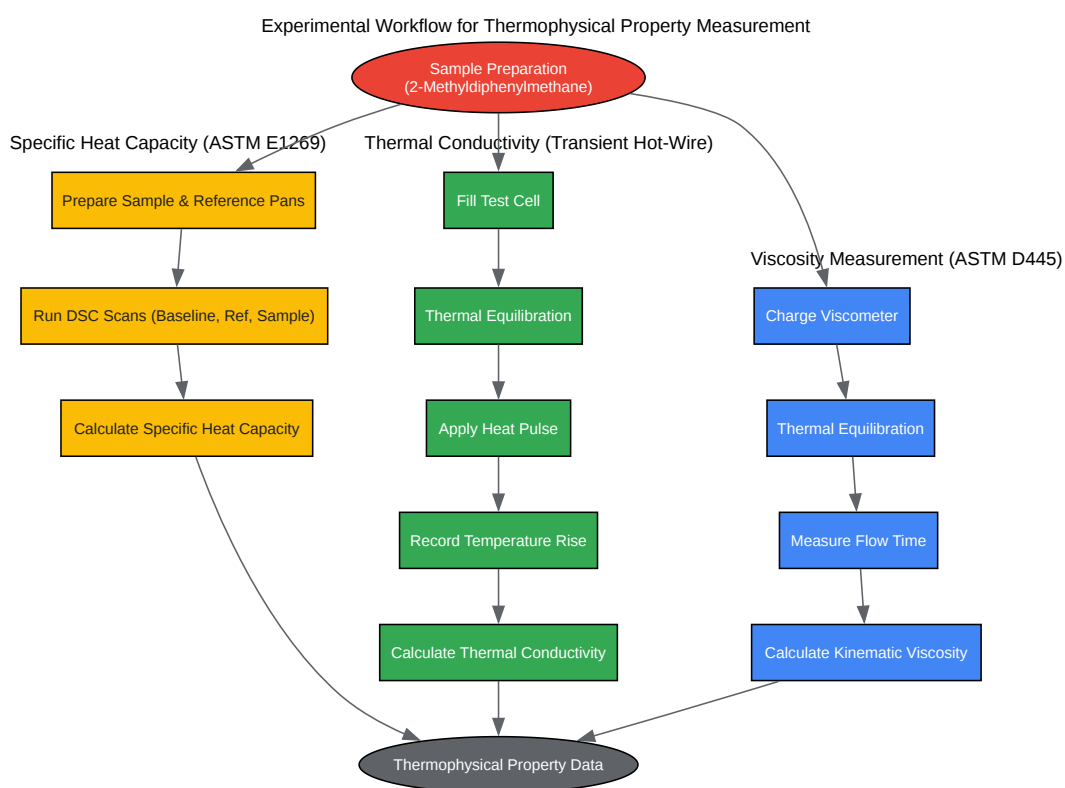
Visualizations

The following diagrams illustrate the logical relationships and workflows described in these application notes.



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Caption: Relationship between properties, application, and characterization.



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Caption: Workflow for determining thermophysical properties.

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